

Intraperitoneal injection protocol for SB-328437

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: SB-328437

Cat. No.: B1680828

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Application Notes and Protocols for SB-328437

Topic: Intraperitoneal Injection Protocol for SB-328437

Audience: Researchers, scientists, and drug development professionals.

Introduction

SB-328437 is a potent and selective non-peptide antagonist of the C-C chemokine receptor 3 (CCR3).[1][2][3][4][5] CCR3 is a key receptor involved in the chemotaxis of eosinophils, which are implicated in various inflammatory diseases, including asthma and inflammatory bowel disease.[6][7][8] By blocking the interaction of CCR3 with its ligands, such as eotaxin, eotaxin-2, and monocyte chemotactic protein-4 (MCP-4), SB-328437 effectively inhibits eosinophil migration and calcium mobilization.[1][3][4][5] These application notes provide a detailed protocol for the intraperitoneal (i.p.) administration of SB-328437 in preclinical mouse models of inflammation.

Quantitative Data Summary

The following tables summarize key quantitative data for the use of SB-328437.

Table 1: In Vitro Potency of SB-328437



Parameter	Value	Cell Type/Assay Condition	Reference
IC50 (CCR3 antagonism)	4.5 nM	Not specified	[1]
IC ₅₀ (Eotaxin-induced Ca ²⁺ mobilization)	38 nM	RBL-2H3-CCR3 cells	[4][5]
IC₅₀ (Eotaxin-2- induced Ca²+ mobilization)	35 nM	RBL-2H3-CCR3 cells	[4][5]
IC ₅₀ (MCP-4-induced Ca ²⁺ mobilization)	20 nM	RBL-2H3-CCR3 cells	[4][5]
IC ₅₀ (Eotaxin-induced eosinophil chemotaxis)	32 nM	Human eosinophils	[5]
IC ₅₀ (Eotaxin-2- induced eosinophil chemotaxis)	25 nM	Human eosinophils	[5]
IC50 (MCP-4-induced eosinophil chemotaxis)	55 nM	Human eosinophils	[5]

Table 2: Recommended Intraperitoneal Injection Parameters for Mice



Parameter	Recommendation	Reference
Dosage	13.75 mg/kg	[6][7]
Vehicle Solution	2% Cremophor, 2% Ethanol, 96% Sterile Water	[6][7]
Injection Volume	< 10 mL/kg (e.g., maximum of 200 μ L for a 20g mouse)	[6][9]
Injection Frequency	3 injections per week for 2 weeks	[6]
Needle Gauge	25-27 G	[9]

Experimental Protocols Preparation of SB-328437 for Intraperitoneal Injection

This protocol describes the preparation of SB-328437 for administration to mice.

Materials:

- SB-328437 powder
- Cremophor
- Ethanol (200 proof)
- Sterile Water for Injection
- Sterile 1.5 mL microcentrifuge tubes
- Vortex mixer
- Sterile syringes and needles (25-27 G)

Procedure:

• Prepare the Vehicle Solution:



- In a sterile container, combine 2% (v/v) Cremophor, 2% (v/v) ethanol, and 96% (v/v) sterile water.
- \circ For example, to prepare 10 mL of vehicle solution, mix 200 μ L of Cremophor, 200 μ L of ethanol, and 9.6 mL of sterile water.
- Vortex thoroughly to ensure a homogenous solution.

Dissolve SB-328437:

- Weigh the required amount of SB-328437 based on the desired concentration and the number of animals to be injected.
- \circ For a 13.75 mg/kg dose in a 20g mouse with an injection volume of 200 μ L, the required concentration is 1.375 mg/mL.
- Add the weighed SB-328437 to a sterile microcentrifuge tube.
- Add the appropriate volume of the vehicle solution to achieve the desired final concentration.
- Vortex the solution until the SB-328437 is completely dissolved.
- Preparation for Injection:
 - Draw the prepared SB-328437 solution into sterile syringes fitted with a 25-27 G needle.
 - Ensure there are no air bubbles in the syringe.
 - The solution is now ready for intraperitoneal injection.

Intraperitoneal Injection Procedure in Mice

This protocol outlines the steps for safe and effective intraperitoneal injection in mice.

Materials:

• Prepared **SB-328437** solution in a sterile syringe with a 25-27 G needle.



- Mouse restraint device (optional)
- 70% ethanol wipes

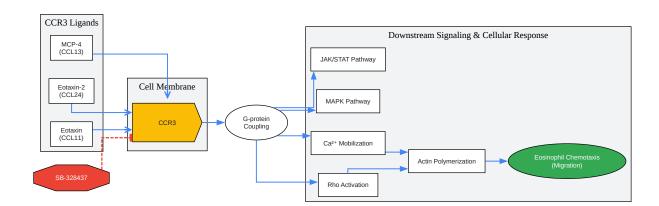
Procedure:

- Animal Restraint:
 - Properly restrain the mouse to expose the abdomen. This can be done manually by scruffing the neck and securing the tail, or with a restraint device.
 - Tilt the mouse so its head is slightly lower than its hindquarters. This will help to move the abdominal organs away from the injection site.[10]
- Identifying the Injection Site:
 - Locate the lower right quadrant of the abdomen.[9][10] This site is chosen to avoid the cecum, which is located in the left lower quadrant, and the urinary bladder in the midline.
- Injection:
 - Clean the injection site with a 70% ethanol wipe.
 - Insert the needle, bevel up, at a 30-40 degree angle to the abdominal wall.
 - Gently aspirate by pulling back on the plunger to ensure that the needle has not entered a blood vessel or an organ. If blood or any fluid is drawn, withdraw the needle and reinject at a different site with a new sterile needle.
 - Slowly depress the plunger to inject the full volume of the SB-328437 solution.
- Post-Injection Monitoring:
 - Withdraw the needle and return the mouse to its cage.
 - Monitor the animal for any signs of distress, such as bleeding at the injection site or signs
 of peritonitis.

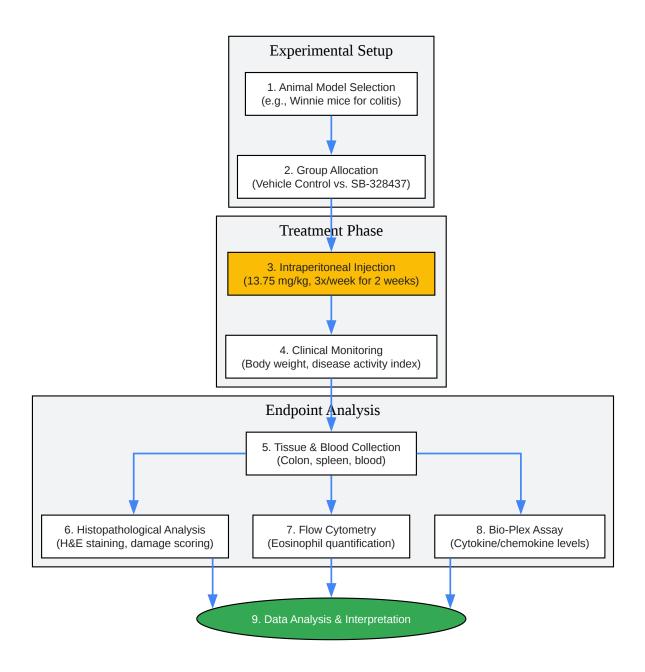


Visualizations Signaling Pathway of CCR3 Inhibition by SB-328437









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